An In-Depth Technical Guide to (S)-2-(4-Fluorophenoxy)propanoic Acid

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Compound of Interest

Compound Name:	*(S)-2-(4-Fluorophenoxy)propanoic acid*
CAS No.:	*60251-91-4*
Cat. No.:	*B13333274*

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Abstract

This technical guide provides a comprehensive overview of **(S)-2-(4-Fluorophenoxy)propanoic acid** (CAS Number: 60251-91-4), a chiral building block with significant potential in pharmaceutical and agrochemical research. This document delves into the compound's physicochemical properties, outlines a robust synthetic methodology, discusses its applications, and provides essential safety and handling protocols. A critical focus of this guide is to clarify the distinct identity of this specific enantiomer in relation to its commonly confused structural isomers, ensuring precision for research and development professionals.

Introduction and Structural Clarification

(S)-2-(4-Fluorophenoxy)propanoic acid is a chiral carboxylic acid belonging to the aryloxyphenoxypropionic acid class. These compounds are of significant interest as key intermediates in the synthesis of biologically active molecules. The stereochemistry at the C2 position is often crucial for the desired biological efficacy and selectivity, making

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enantiomerically pure starting materials like the (S)-isomer highly valuable in targeted synthesis.[1][2]

A significant challenge in the sourcing and application of this compound is the common confusion with its structural isomers. It is imperative for researchers to distinguish the target molecule from the following:

- Racemic 2-(4-Fluorophenoxy)propanoic acid (CAS: 2967-70-6): A 1:1 mixture of the (S) and (R) enantiomers.
- (S)-2-(4-Fluorophenyl)propanoic acid (CAS: 191725-90-3): A regioisomer where the fluorine atom is on a phenyl ring directly attached to the propanoic acid backbone, lacking the ether linkage.[3][4]

Accurate identification by CAS number is paramount to ensure the procurement and application of the correct molecule, as the biological and chemical properties of these isomers can differ significantly.

Physicochemical Properties

The fundamental properties of **(S)-2-(4-Fluorophenoxy)propanoic acid** are summarized below. This data is essential for reaction planning, formulation, and analytical method development.

Property	Value	Source
CAS Number	60251-91-4	[5]
Molecular Formula	$C_9H_9FO_3$	[5]
Molecular Weight	184.16 g/mol	[5]
Appearance	White to off-white solid (typical for this class)	General Chemical Knowledge
SMILES Code	CC(O)=O	[5]

Note: Detailed experimental data such as melting point, boiling point, and spectroscopic analyses (NMR, IR) are not consistently available in public literature and should be determined

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empirically upon receipt of the material.

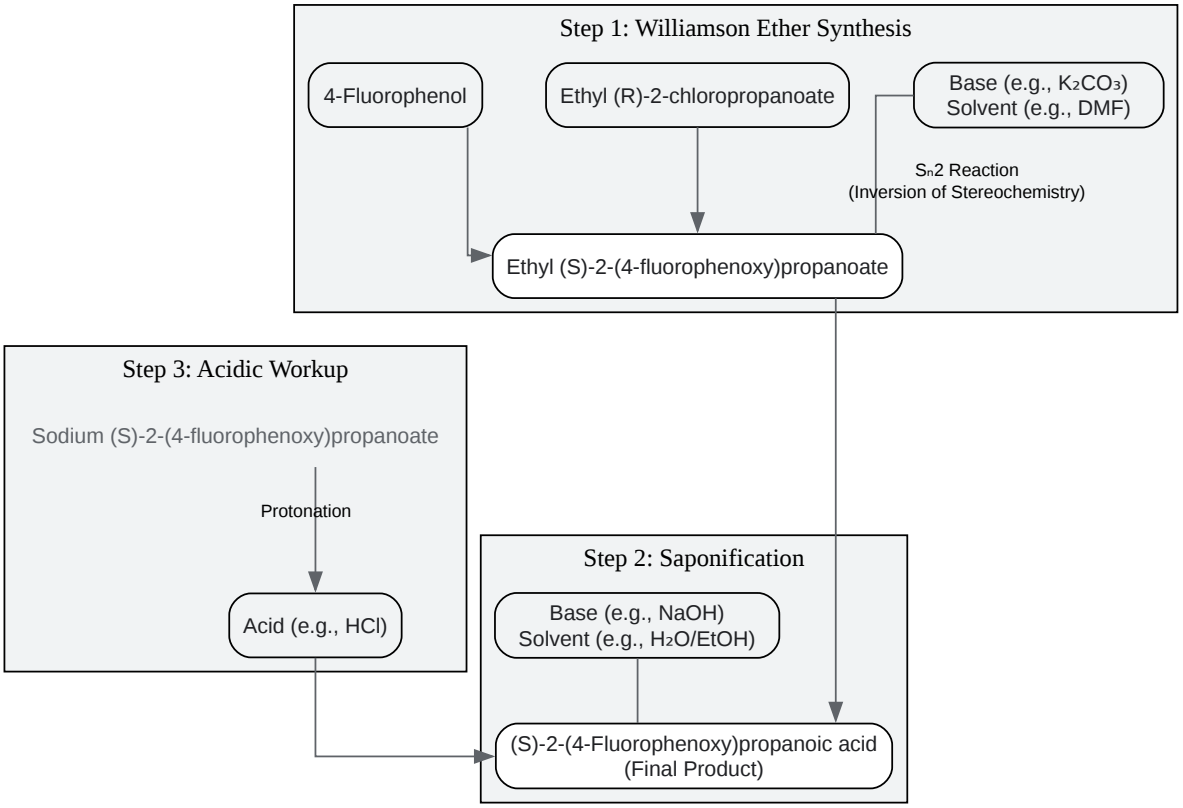
Synthesis Methodology

The most logical and widely applied method for synthesizing chiral 2-aryloxypropanoic acids is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide (in this case, a phenoxide). To produce the (S)-enantiomer of the target compound, this method requires a chiral starting material. A representative protocol is detailed below, which leverages the readily available chiral pool.

The synthesis proceeds by reacting 4-fluorophenol with a chiral ester of 2-chloropropionic acid. To obtain the (S)-product via an S_n2 reaction, which proceeds with inversion of stereochemistry, the starting material must be the (R)-enantiomer of the halo-ester.

Representative Synthetic Workflow

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Caption: Synthetic workflow for **(S)-2-(4-Fluorophenoxy)propanoic acid**.

Detailed Experimental Protocol

Disclaimer: This is a representative protocol based on established chemical principles for analogous compounds.[6][7] Researchers should perform their own optimization and safety assessments.

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Step 1: Synthesis of Ethyl (S)-2-(4-fluorophenoxy)propanoate

- To a stirred solution of 4-fluorophenol (1.0 eq) in anhydrous N,N-dimethylformamide (DMF), add anhydrous potassium carbonate (1.5 eq).
- Heat the mixture to 60-70 °C to facilitate the formation of the potassium phenoxide salt.
- Slowly add Ethyl (R)-2-chloropropanoate (1.1 eq) to the reaction mixture.
- Maintain the temperature and stir for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- After completion, cool the reaction to room temperature and pour it into cold water.
- Extract the aqueous layer with diethyl ether or ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude ester. Purification can be achieved via column chromatography if necessary.

Step 2: Saponification to **(S)-2-(4-Fluorophenoxy)propanoic acid**

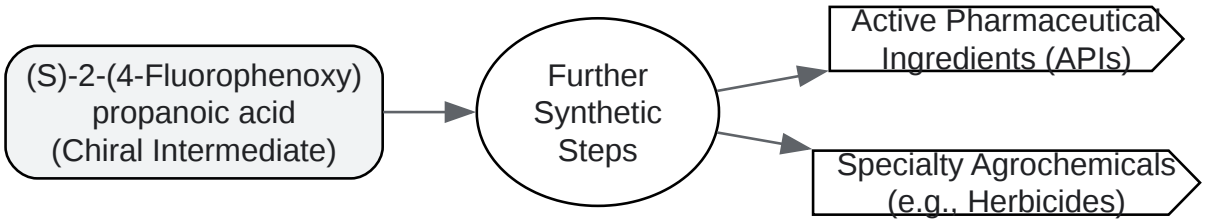
- Dissolve the crude ethyl (S)-2-(4-fluorophenoxy)propanoate (1.0 eq) in a mixture of ethanol and water.
- Add sodium hydroxide (2.0-3.0 eq) and heat the mixture to reflux for 1-3 hours, monitoring the disappearance of the ester spot by TLC.
- Cool the reaction mixture and remove the ethanol under reduced pressure.
- Dilute the remaining aqueous solution with water and wash with a non-polar solvent (e.g., hexane) to remove any unreacted ester.
- Cool the aqueous layer in an ice bath and acidify to pH 1-2 with concentrated hydrochloric acid.
- The product will precipitate as a solid. Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to yield the final product, **(S)-2-(4-Fluorophenoxy)propanoic**

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acid.

Applications in Research and Development

Aryloxyphenoxypropionic acids are a well-established class of chiral building blocks.[1] The biological activity of the final products is often highly dependent on the stereochemistry of this intermediate.



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Caption: Role as a chiral intermediate in synthesis.

- Agrochemicals: In the field of herbicides, particularly the "fop" family (e.g., fenoxaprop-P-ethyl), the (R)-enantiomer is typically the herbicidally active form.[7] This makes the (S)-enantiomer an important reference standard for enantioselective analysis and for mechanistic studies to understand why the (R)-enantiomer is more active.

- Pharmaceuticals: As a chiral building block, **(S)-2-(4-Fluorophenoxy)propanoic acid** can be used in the synthesis of more complex molecules. The fluorine atom can enhance metabolic stability and binding affinity of a final drug product. This intermediate is valuable for creating libraries of chiral compounds for screening in drug discovery programs.[6]

- Chiral Ligand Development: Carboxylic acids with defined stereocenters are sometimes used as precursors for the development of chiral ligands for asymmetric catalysis.

Safety and Handling

Due to the lack of a comprehensive, publicly available Safety Data Sheet (SDS) specifically for CAS 60251-91-4, the following information is based on data for structurally similar phenoxypropanoic acids and general principles of laboratory safety.[8][9] A full risk assessment should be conducted before handling.

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- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- Hazard Identification:
  - Eye Contact: May cause serious eye irritation or damage.[8]
  - Skin Contact: May cause skin irritation.[8]
  - Ingestion: May be harmful if swallowed.[8]
  - Inhalation: May cause respiratory tract irritation.
- First Aid Measures:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
  - Skin: Remove contaminated clothing and wash skin thoroughly with soap and water. Seek medical attention if irritation persists.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong bases.

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